

Activity-based protein profiling (ABPP) with sulfonyl fluoride probes

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Compound of Interest

Compound Name: 4-(2-Methylpropyl)benzene-1-sulfonyl fluoride

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Application Note: Activity-Based Protein Profiling (ABPP) with Sulfonyl Fluoride Probes^[1]

Executive Summary

This guide details the application of Sulfonyl Fluoride (SF) probes in Activity-Based Protein Profiling (ABPP).^{[1][2][3]} Unlike traditional Fluorophosphonate (FP) probes that exclusively target serine hydrolases, SF probes utilize Sulfur-Fluoride Exchange (SuFEx) chemistry to target a broader, context-dependent landscape of nucleophiles (Tyrosine, Lysine, Histidine, Serine, and Threonine). This "privileged electrophile" status allows researchers to map ligandable sites across the proteome, identifying novel pockets for covalent drug discovery in targets previously considered "undruggable."

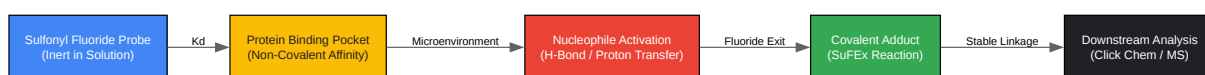
Mechanism of Action: The "Sleeping Beauty" Electrophile

The core utility of sulfonyl fluorides lies in their unique chemical stability.^[4] K. Barry Sharpless and colleagues describe the SF group as having "Sleeping Beauty" reactivity: it is relatively

inert to hydrolysis in aqueous buffer but becomes highly reactive when bound within a protein pocket that provides the correct geometry and proton-transfer assistance.

- **Chemical Basis:** The S(VI)-F bond is stable against reduction and resists non-specific reaction with free thiols (e.g., glutathione), reducing background noise compared to acrylamides or chloroacetamides.
- **Context-Dependence:** Reaction occurs only when a nucleophilic side chain (e.g., Tyr-OH, Lys-NH₂) is positioned proximally to the sulfur center, often assisted by a neighboring hydrogen-bond acceptor that activates the nucleophile.

Diagram 1: Mechanism of SuFEx-Based Protein Labeling



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Caption: The progression of an SF probe from an inert state to a specific covalent modification driven by the protein microenvironment.[5]

Experimental Protocol

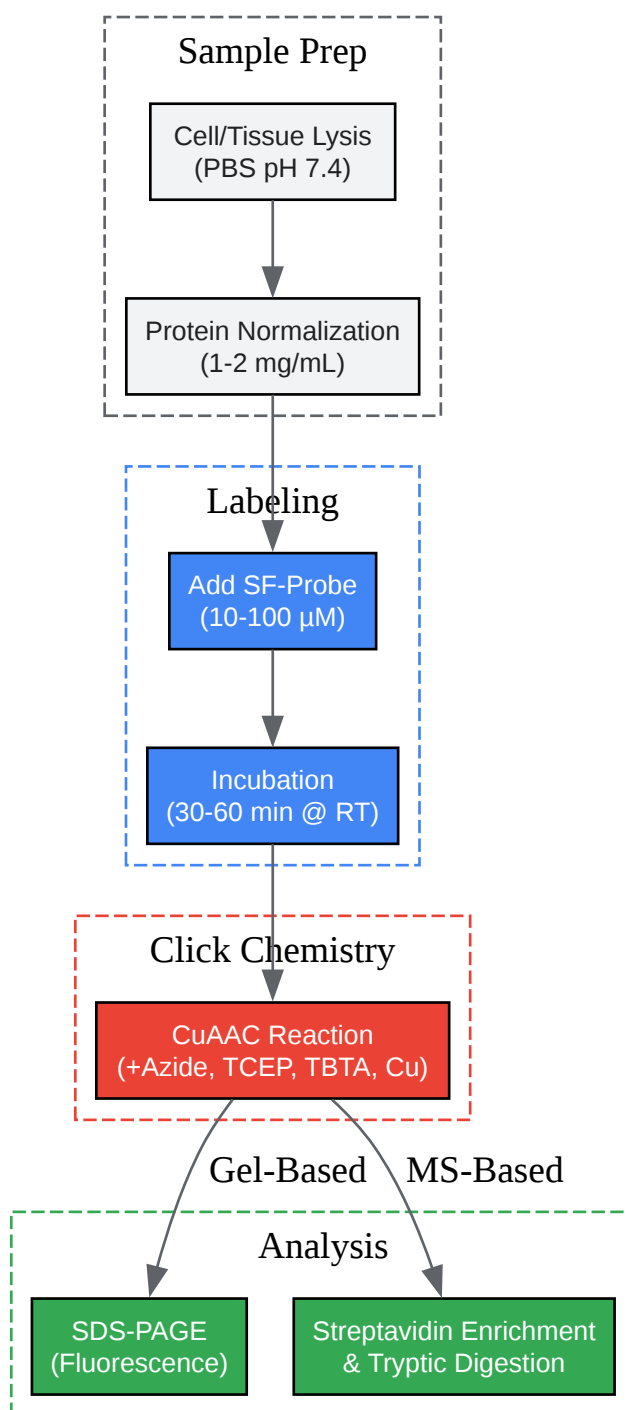
This protocol describes a Gel-Based ABPP and Mass Spectrometry (MS)-Based ABPP workflow.[3]

Materials & Reagents

- **Lysis Buffer:** PBS pH 7.4, 0.1% Triton X-100 (Avoid nucleophilic buffers like Tris if high concentrations are used, though SF is generally compatible with Tris).
- **Probe:** Alkyne-tagged Sulfonyl Fluoride (e.g., SF-Alkyne). Stock: 50 mM in DMSO.
- **Click Reagents:**
 - Azide-Tag (Rhodamine-Azide for gels, Biotin-Azide for MS).

- CuSO₄ (50 mM in water).
- TCEP (50 mM in water, fresh).
- TBTA Ligand (1.7 mM in DMSO:t-Butanol 1:4).
- Enrichment: Streptavidin-Agarose beads.

Workflow Diagram



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Caption: Step-by-step workflow for ABPP using sulfonyl fluoride probes.

Step-by-Step Methodology

1. Proteome Preparation

- Lyse cells in PBS (pH 7.[1]4) containing protease inhibitors (omit PMSF as it is a sulfonyl fluoride and will compete).
- Adjust protein concentration to 1–2 mg/mL.[6]
- Expert Tip: For Tyrosine targeting, maintaining pH at 7.4–8.0 is optimal. Lower pH may reduce the nucleophilicity of the phenol group.

2. Probe Labeling

- Add SF-Alkyne probe to the proteome.[7]
 - Screening Concentration: 50–100 μ M (for broad profiling).
 - Target Validation: 1–10 μ M (for specific high-affinity targets).
- Incubate for 30–60 minutes at Room Temperature (RT) or 37°C.
- Competitive Control: Pre-incubate lysate with the inhibitor of interest (20x excess) for 30 mins prior to probe addition.

3. Click Chemistry (CuAAC) To 50 μ L of labeled lysate, add reagents in this specific order (mix after each addition):

- Azide-Tag: 1 μ L (Final 100 μ M).
- TBTA: 3 μ L (Final 100 μ M).
- CuSO₄: 1 μ L (Final 1 mM).
- TCEP: 1 μ L (Final 1 mM).
- Incubate for 1 hour at RT.
- Safety: TCEP reduces Cu(II) to Cu(I), which catalyzes the reaction.

4. Enrichment & Digestion (MS-Based)

- Precipitate proteins (Methanol/Chloroform) to remove excess probe.
- Resuspend in 1% SDS/PBS.
- Incubate with Streptavidin-Agarose beads (1-2 hours).
- Wash beads aggressively (1% SDS, then 6M Urea) to remove non-covalent binders.
- Perform On-Bead Digestion using Trypsin/Lys-C.[8]
- Elute peptides and analyze via LC-MS/MS.

Data Analysis & Interpretation

When analyzing MS data from SF-probe experiments, standard search parameters must be modified.

Parameter	Setting	Reason
Variable Modification	+Mass of Probe (minus Fluoride)	The SuFEx reaction releases Fluoride (F ⁻). The adduct mass is the probe mass minus 19 Da.
Residues	Tyr (Y), Lys (K), His (H), Ser (S), Thr (T)	SF probes are promiscuous regarding residue type but specific regarding pocket geometry.
False Discovery Rate	< 1%	Essential for high-confidence identification of low-abundance targets.
Quantification	Label-Free (LFQ) or TMT	Compare Probe-Only vs. Competitor+Probe samples.

Interpretation Logic:

- High Intensity in Probe Sample: Indicates a ligandable pocket.

- **Loss of Signal in Competitor Sample:** Indicates the inhibitor successfully engages the same pocket (Target Engagement).

Troubleshooting & Optimization

Issue	Probable Cause	Solution
Low Labeling Intensity	pH too low	Adjust lysis buffer to pH 8.0 to favor nucleophile activation (especially for Tyrosine).
High Background	Non-specific hydrophobic binding	Increase wash stringency (use 1% SDS and high salt washes).
Probe Precipitation	DMSO concentration too high	Keep final DMSO < 2% during incubation.
No Competition Observed	Inhibitor is reversible/fast off-rate	Perform "Live Cell" labeling where equilibrium is maintained, rather than lysate labeling.

References

- **Sulfur(VI) Fluoride Exchange (SuFEx): Another Good Reaction for Click Chemistry** Source: Angewandte Chemie International Edition (2014) Significance: The foundational paper by Sharpless defining the chemistry of SF probes. [\[Link\]](#)
- **Broad-Spectrum Kinase Profiling in Live Cells with Lysine-Targeted Sulfonyl Fluoride Probes** Source: Journal of the American Chemical Society (2017) Significance: [\[9\]](#)[\[10\]](#) Demonstrates the use of SF probes to target Lysine residues in kinases. [\[9\]](#)[\[10\]](#) [\[Link\]](#)
- **Rational Targeting of Active-Site Tyrosine Residues Using Sulfonyl Fluoride Probes** Source: ACS Chemical Biology (2015) Significance: Jones et al. establish the protocol for targeting Tyrosine, a residue often ignored in ABPP. [\[Link\]](#)
- **Inverse Drug Discovery Strategy To Identify Proteins That Are Targeted by Latent Electrophiles** Source: Journal of the American Chemical Society (2018) Significance: [\[11\]](#)

Kelly Lab's work on using aryl fluorosulfates (related to SF) for proteome-wide ligandability mapping. [[Link](#)]

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